

Application Notes and Protocols for Copper-Catalyzed Cross-Coupling with Thiophene Sulfinates

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Compound of Interest

Compound Name: Sodium 2-(methoxycarbonyl)thiophene-3-sulfinate

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Introduction: The Thiophene Moiety and the Versatility of Sulfinates in Modern Synthesis

The thiophene ring is a privileged scaffold in medicinal chemistry and materials science. Its unique electronic properties and ability to engage in various biological interactions have led to its incorporation into a wide array of pharmaceuticals, including anti-inflammatory drugs, antipsychotics, and anticancer agents.[1][2][3] Consequently, the development of efficient and versatile methods for the functionalization of the thiophene nucleus is of paramount importance to researchers in drug discovery and development.

Traditionally, the construction of carbon-carbon (C-C) and carbon-heteroatom (C-X) bonds on aromatic systems has been dominated by palladium-catalyzed cross-coupling reactions. However, the use of copper catalysis has seen a resurgence due to copper's lower cost, lower toxicity, and unique reactivity profile.[4][5] In this context, thiophene sulfinates have emerged as highly versatile and effective coupling partners. Sulfinates are bench-stable solids that can be

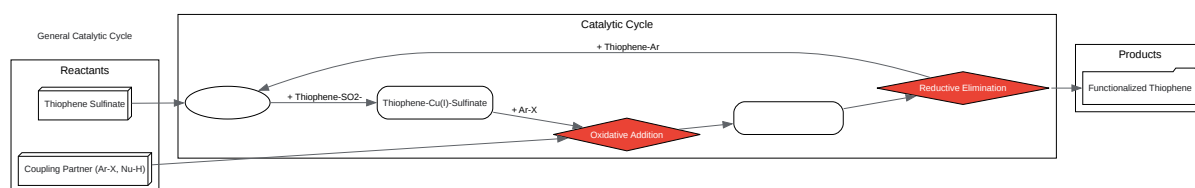
readily prepared and act as effective nucleophiles in a variety of cross-coupling reactions, offering a valuable alternative to more sensitive organometallic reagents.[6][7]

This guide provides a comprehensive overview and detailed protocols for the copper-catalyzed cross-coupling of thiophene sulfinates for the formation of C-C, C-S, C-N, and C-O bonds. The protocols are designed to be robust and adaptable, with a focus on explaining the underlying scientific principles to empower researchers to optimize these transformations for their specific needs.

Mechanistic Insights: The Role of Copper in Sulfinato Cross-Coupling

Copper-catalyzed cross-coupling reactions typically proceed through a catalytic cycle involving Cu(I) and Cu(III) intermediates. While the precise mechanism can vary depending on the specific reaction, a general framework for the coupling of a thiophene sulfinato with a generic coupling partner (Ar-X, where X is a halide) can be proposed.

The catalytic cycle is believed to initiate with the formation of a copper(I)-sulfinato complex. This intermediate can then undergo oxidative addition with the coupling partner (e.g., an aryl halide) to form a transient Cu(III) species. Subsequent reductive elimination from this high-valent copper center forges the new C-S, C-C, C-N, or C-O bond and regenerates the active Cu(I) catalyst.[8][9]



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Figure 1: A generalized catalytic cycle for the copper-catalyzed cross-coupling of thiophene sulfinates.

The choice of ligand, base, and solvent plays a crucial role in stabilizing the copper intermediates and facilitating the key steps of the catalytic cycle. For instance, nitrogen-based ligands such as 1,10-phenanthroline and N,N'-dimethylethylenediamine (DMEN) are often employed to enhance the solubility and reactivity of the copper catalyst.[10][11] The base is critical for the in situ generation of the nucleophile in Chan-Lam and Ullmann-type couplings.

Protocol 1: Synthesis of Sodium Thiophene-2-sulfinate

The successful application of thiophene sulfinates in cross-coupling reactions begins with their efficient preparation. This protocol details the synthesis of sodium thiophene-2-sulfinate from the readily available thiophene-2-sulfonyl chloride.

Materials:

- Thiophene-2-sulfonyl chloride
- Sodium sulfite (Na_2SO_3)
- Sodium bicarbonate (NaHCO_3)
- Deionized water
- Ethanol
- Ice bath
- Round-bottom flask
- Magnetic stirrer
- Büchner funnel and filter paper

Procedure:

- **Preparation of the Sulfite/Bicarbonate Solution:** In a round-bottom flask equipped with a magnetic stirrer, dissolve sodium sulfite (1.2 equivalents) and sodium bicarbonate (1.5 equivalents) in deionized water (approximately 10 mL per gram of sulfonyl chloride). Cool the solution in an ice bath with stirring.
- **Addition of Thiophene-2-sulfonyl chloride:** Slowly add thiophene-2-sulfonyl chloride (1.0 equivalent) to the chilled aqueous solution over 30 minutes. The reaction is exothermic, so maintain the temperature below 10 °C.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 4-6 hours. The reaction can be monitored by TLC (Thin Layer Chromatography) by taking a small aliquot, acidifying it, extracting with ethyl acetate, and spotting on a silica gel plate.
- **Isolation of the Product:** Once the reaction is complete, cool the mixture in an ice bath to precipitate the sodium thiophene-2-sulfinate.
- **Filtration and Washing:** Collect the white solid product by vacuum filtration using a Büchner funnel. Wash the solid sequentially with cold deionized water and then with cold ethanol to remove any remaining impurities.
- **Drying:** Dry the product under vacuum to a constant weight. The sodium thiophene-2-sulfinate should be stored in a desiccator as it can be hygroscopic.

Protocol 2: Copper-Catalyzed C-C Cross-Coupling of Thiophene-2-sulfinate with Aryl Bromides

This protocol describes a desulfinylative cross-coupling reaction to form a C-C bond between a thiophene ring and an aryl group. While originally reported with palladium catalysis, the principles can be adapted for a copper-catalyzed system, which often requires higher temperatures but offers a more economical alternative.

Materials:

- Sodium thiophene-2-sulfinate

- Aryl bromide
- Copper(I) iodide (CuI)
- 1,10-Phenanthroline
- Potassium carbonate (K₂CO₃)
- Dimethylformamide (DMF)
- Schlenk tube or sealed vial
- Inert atmosphere (Nitrogen or Argon)
- Standard workup and purification supplies (Ethyl acetate, brine, anhydrous sodium sulfate, silica gel for column chromatography)

Reaction Setup:

Figure 2: Workflow for Copper-Catalyzed C-C Cross-Coupling.

Procedure:

- **Reaction Setup:** To a Schlenk tube, add sodium thiophene-2-sulfinate (1.2 equivalents), the aryl bromide (1.0 equivalent), copper(I) iodide (10 mol%), 1,10-phenanthroline (20 mol%), and potassium carbonate (2.0 equivalents).
- **Solvent Addition and Degassing:** Add anhydrous DMF via syringe. Seal the tube and degas the mixture by subjecting it to three cycles of vacuum followed by backfilling with an inert gas (nitrogen or argon).
- **Reaction:** Heat the reaction mixture in a preheated oil bath at 120-140 °C with vigorous stirring for 12-24 hours.
- **Monitoring:** Monitor the progress of the reaction by TLC or LC-MS.
- **Workup:** After completion, cool the reaction to room temperature. Dilute the mixture with ethyl acetate and wash with water and brine. Dry the organic layer over anhydrous sodium

sulfate, filter, and concentrate under reduced pressure.

- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., hexanes/ethyl acetate).

Entry	Aryl Bromide	Temperature (°C)	Time (h)	Yield (%)
1	4-Bromoanisole	130	18	78
2	4-Bromotoluene	130	20	75
3	1-Bromo-4-fluorobenzene	140	24	65
4	3-Bromopyridine	140	24	62

Table 1: Representative examples for the copper-catalyzed C-C cross-coupling of sodium thiophene-2-sulfinate with various aryl bromides. Yields are for isolated products.

Protocol 3: Copper-Catalyzed C-S Cross-Coupling of Thiophene-2-sulfinate with Thiols

This protocol outlines a Chan-Lam type C-S coupling reaction for the synthesis of unsymmetrical diaryl thioethers. This method utilizes a copper catalyst and a mild reducing agent to facilitate the deoxygenation of the sulfinate and subsequent coupling.^[1]

Materials:

- Sodium thiophene-2-sulfinate
- Thiol
- Copper(I) iodide (CuI)
- Potassium sulfite (K₂SO₃)
- Dimethyl sulfoxide (DMSO)

- Sealed vial
- Standard workup and purification supplies

Procedure:

- Reaction Setup: In a sealed vial, combine sodium thiophene-2-sulfinate (1.0 equivalent), the thiol (1.2 equivalents), copper(I) iodide (10 mol%), and potassium sulfite (2.0 equivalents).
- Solvent Addition: Add DMSO to the vial.
- Reaction: Seal the vial and heat the mixture at 80-100 °C for 8-16 hours with stirring.
- Workup: After cooling to room temperature, dilute the reaction mixture with water and extract with ethyl acetate. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate.
- Purification: Purify the residue by flash column chromatography to afford the desired diaryl thioether.

Protocol 4: Copper-Catalyzed C-N Cross-Coupling of Thiophene-2-sulfinate with Amines (Adapted Chan-Lam Coupling)

The Chan-Lam coupling is a powerful copper-catalyzed method for the formation of C-N bonds. [8][9] While typically performed with boronic acids, the principles can be extended to sulfonates as the aryl source. This adapted protocol outlines the coupling of thiophene-2-sulfinate with a variety of amines.

Materials:

- Sodium thiophene-2-sulfinate
- Amine (aliphatic or aromatic)
- Copper(II) acetate ($\text{Cu}(\text{OAc})_2$)

- Pyridine
- Dichloromethane (DCM) or Toluene
- Molecular sieves (4 Å)
- Sealed tube

Procedure:

- **Reaction Setup:** To a sealed tube containing a stir bar, add copper(II) acetate (1.0 equivalent for stoichiometric reaction, or 10-20 mol% for catalytic), the amine (1.0 equivalent), sodium thiophene-2-sulfinate (1.5 equivalents), and activated 4 Å molecular sieves.
- **Solvent and Base Addition:** Add the solvent (DCM or toluene) and pyridine (2.0 equivalents).
- **Reaction:** Seal the tube and stir the reaction mixture at room temperature to 50 °C for 24-48 hours. The reaction should be open to the air if running catalytically to allow for reoxidation of the copper catalyst.
- **Workup:** Upon completion, filter the reaction mixture through a pad of Celite, washing with DCM. Concentrate the filtrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography.

Protocol 5: Copper-Catalyzed C-O Cross-Coupling of Thiophene-2-sulfinate with Phenols (Adapted Ullmann Condensation)

The Ullmann condensation is a classic copper-promoted reaction for the formation of diaryl ethers.^[11] This protocol adapts the modern, milder Ullmann conditions for the coupling of thiophene-2-sulfinate with phenols.

Materials:

- Sodium thiophene-2-sulfinate

- Phenol
- Copper(I) iodide (CuI)
- N,N'-Dimethylethylenediamine (DMEN)
- Cesium carbonate (Cs_2CO_3)
- Dioxane or Toluene
- Schlenk tube or sealed vial
- Inert atmosphere

Procedure:

- Reaction Setup: In a Schlenk tube, combine sodium thiophene-2-sulfinate (1.5 equivalents), the phenol (1.0 equivalent), CuI (10 mol%), and Cs_2CO_3 (2.0 equivalents).
- Ligand and Solvent Addition: Add dioxane or toluene, followed by DMEN (20 mol%).
- Degassing and Reaction: Degas the mixture and backfill with an inert gas. Heat the reaction at 100-120 °C for 12-24 hours.
- Workup: Cool the reaction, dilute with ethyl acetate, and wash with water and brine. Dry the organic layer and concentrate.
- Purification: Purify the crude product via flash column chromatography.

Coupling Type	Copper Source	Ligand	Base	Solvent	Temperature (°C)
C-C	CuI	1,10-Phenanthroline	K ₂ CO ₃	DMF	120-140
C-S	CuI	None	K ₂ SO ₃ (reductant)	DMSO	80-100
C-N	Cu(OAc) ₂	Pyridine	Pyridine	DCM/Toluene	RT - 50
C-O	CuI	DMEN	Cs ₂ CO ₃	Dioxane/Toluene	100-120

Table 2: Summary of typical reaction conditions for copper-catalyzed cross-coupling of thiophene sulfinates.

Conclusion and Future Outlook

Copper-catalyzed cross-coupling reactions of thiophene sulfinates represent a powerful and versatile strategy for the synthesis of functionalized thiophenes. These methods offer a cost-effective and environmentally benign alternative to traditional palladium-catalyzed systems. The protocols provided in this guide serve as a starting point for researchers to explore the rich chemistry of these transformations. Future research in this area will likely focus on the development of more active and selective copper catalysts, the expansion of the substrate scope to include more challenging coupling partners, and the elucidation of the intricate mechanistic details of these reactions. The continued development of these methodologies will undoubtedly accelerate the discovery and synthesis of novel thiophene-containing molecules with significant applications in medicine and materials science.

References

- Copper Single-Atom Catalyst for Efficient C S Coupling in Thioether Synthesis. *Advanced Science*.
- A Copper(I)-Catalyzed Sulfonylative Hiyama Cross-Coupling - ResearchGate. [[Link](#)]

- Recent advances in microwave-assisted copper-catalyzed cross-coupling reactions. Catalysts.
- Copper-Catalyzed Sulfinyl Cross-Coupling Reaction of Sulfinamides. Organic Letters.
- Ullmann condensation - Wikipedia. [[Link](#)]
- Chan–Lam coupling - Wikipedia. [[Link](#)]
- C-S cross-coupling reactions catalyzed by well-defined copper and nickel complexes. European Journal of Organic Chemistry.
- Recent advances in copper-catalyzed C-S cross-coupling reactions | Request PDF. [[Link](#)]
- Recent Advances in Microwave-Assisted Copper-Catalyzed Cross-Coupling Reactions. MDPI.
- Ligand-Free Copper-Catalyzed C-S Coupling of Aryl Iodides and Thiols - DSpace. [[Link](#)]
- Copper-Mediated Cross-Coupling of Diazo Compounds with Sulfinates | Organic Letters. [[Link](#)]
- A Nickel/Organoboron-Catalyzed Coupling of Aryl Bromides with Sodium Sulfinates: The Synthesis of Sulfones under Visible Light - MDPI. [[Link](#)]
- Recent advances in electrochemical copper catalysis for modern organic synthesis - PMC. [[Link](#)]
- Thiolate-assisted copper(i) catalyzed C–S cross coupling of thiols with aryl iodides: scope, kinetics and mechanism - New Journal of Chemistry (RSC Publishing). [[Link](#)]
- Chan-Lam-Type C-S Coupling Reaction by Sodium Aryl Sulfinates and Organoboron Compounds - Organic Chemistry Portal. [[Link](#)]
- Template for Electronic Submission to ACS Journals. [[Link](#)]
- Recent Advances in Copper-Catalyzed Carbon Chalcogenides Cross- Coupling Reactions - PubMed. [[Link](#)]
- Copper-Catalyzed Synthesis of Masked (Hetero)Aryl Sulfinates | Organic Letters. [[Link](#)]

- (PDF) Copper-Catalyzed C–S Direct Cross-Coupling of Thiols - Amanote Research. [[Link](#)]
- Copper-Catalyzed Synthesis of Masked (Hetero)Aryl Sulfinates - PMC - NIH. [[Link](#)]
- Oxidative Coupling of Dichalcogenides with Sodium Sulfinates via Copper-Catalyzed Cleavage of S–S and Se–Se Bonds - Sci-Hub. [[Link](#)]
- Efficient desulfinylative cross-coupling of thiophene and furan sulfinates with aryl bromides in aqueous media - New Journal of Chemistry (RSC Publishing). [[Link](#)]
- The Significance of Thiophene in Medicine: A Systematic Review of the Literature. International Journal of Medical Science and Clinical Invention.
- Copper-catalyzed/mediated synthesis of thiophenes and benzothiophenes: an updated review | Request PDF - ResearchGate. [[Link](#)]
- Synthesis, Characterization of thiophene derivatives and its biological applications. Journal of Indian Chemical Society.
- Copper-catalyzed decarboxylative C–N coupling for N-arylation - RSC Publishing. [[Link](#)]
- Copper-Catalyzed Sulfonylation of Alkenes and Amines by Using Thiosulfonates as a Sulfonylating Agent - ResearchGate. [[Link](#)]
- Copper(I) Thiophene-2-carboxylate (CuTC) - SciSpace. [[Link](#)]
- Thiophene-Based Compounds | Encyclopedia MDPI. [[Link](#)]
- Copper-Catalyzed Redox Coupling of Nitroarenes with Sodium Sulfinates - MDPI. [[Link](#)]
- Thiophene-Based Compounds with Potential Anti-Inflammatory Activity - MDPI. [[Link](#)]

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Sources

- [1. ira.lib.polyu.edu.hk \[ira.lib.polyu.edu.hk\]](http://ira.lib.polyu.edu.hk)
- [2. Enantioselective Chan-Lam S-Arylation of Sulfenamides - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [3. Copper-Catalyzed 1,2-Sulfonyletherification of 1,3-Dienes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [4. Copper-Catalyzed Synthesis of Masked \(Hetero\)Aryl Sulfinates - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [5. Copper-catalyzed electrophilic amination of sodium sulfinates at room temperature - Chemical Communications \(RSC Publishing\) \[pubs.rsc.org\]](https://pubs.rsc.org/123456789)
- [6. Chan-Lam Coupling \[organic-chemistry.org\]](https://www.organic-chemistry.org/123456789)
- [7. Chan–Lam coupling - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org/123456789)
- [8. researchgate.net \[researchgate.net\]](https://www.researchgate.net/123456789)
- [9. Ullmann condensation - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org/123456789)
- [10. Ullmann Reaction \[organic-chemistry.org\]](https://www.organic-chemistry.org/123456789)
- [11. Chan-Lam-Type C-S Coupling Reaction by Sodium Aryl Sulfinates and Organoboron Compounds \[organic-chemistry.org\]](https://www.organic-chemistry.org/123456789)
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